

Hydroxy-PEG8-acid sodium salt molecular weight and structure

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Hydroxy-PEG8-acid sodium salt

Cat. No.: B13721481

[Get Quote](#)

Technical Whitepaper: Hydroxy-PEG8-Acid Sodium Salt

Molecular Architecture, Functional Mechanics, and Bioconjugation Protocols

Executive Summary

Hydroxy-PEG8-acid sodium salt is a high-precision heterobifunctional linker used critically in the synthesis of Proteolysis Targeting Chimeras (PROTACs), Antibody-Drug Conjugates (ADCs), and nanoparticle surface engineering.^[1] Distinguished by its specific chain length (8 ethylene oxide units), it occupies the "Goldilocks zone" of linker design—sufficiently long to prevent steric hindrance between conjugated motifs, yet short enough to maintain favorable pharmacokinetic profiles without inducing micellar aggregation.^[1] This guide provides a rigorous technical analysis of its physicochemical properties, handling protocols, and application in covalent conjugation.^[1]

Part 1: Chemical Identity & Structural Analysis

The precise characterization of **Hydroxy-PEG8-acid sodium salt** is critical for stoichiometric calculations in conjugation reactions. Confusion often arises regarding the "PEG8" designation; in high-purity reagents, this denotes exactly eight repeating ethylene oxide (EO) units, not the total atom count.^[1]

Physicochemical Specifications

Parameter	Specification	Notes
Compound Name	Hydroxy-PEG8-acid sodium salt	Also known as Hydroxy-PEG8-propionic acid sodium salt
CAS Number	937188-60-8 (Free Acid ref)	Commercial salts often reference the free acid CAS. ^[1] ^[2]
Molecular Formula		Salt form (Na ⁺ replaces terminal H ⁺)
Molecular Weight	464.48 Da	Free Acid MW is ~442.50 Da
Exact Mass	464.22 Da	Useful for High-Res MS identification
Structure		Heterobifunctional: Hydroxyl + Carboxylate
Solubility	>50 mg/mL in Water, DMSO, DMF	Highly hydrophilic due to ether oxygens
Appearance	White/Off-white solid or viscous oil	Hygroscopic (absorbs moisture rapidly)

Structural Logic

The molecule consists of three distinct functional domains:

- The Hydroxyl Head (

): A chemically versatile handle that can remain inert to improve solubility or be activated (e.g., via tosylation) for dual-conjugation strategies.^[1]

- The PEG8 Spacer (

): Provides approximately 30-35 Å of spacing.^[1] This length is critical in PROTAC design to span the gap between an E3 ligase and a Target Protein without forcing an energetically unfavorable conformation.

- The Propionic Acid Tail (

): The primary conjugation site.^[1] The sodium salt form renders this group immediately soluble in aqueous buffers, unlike the free acid which may require organic co-solvents.

Part 2: Functional Mechanics (The "Why")

Solubility Enhancement & The "Stealth" Effect

The ether oxygen atoms in the PEG backbone possess lone pairs that accept hydrogen bonds from water molecules. This creates a hydration shell around the molecule (and its payload), significantly increasing the hydrodynamic radius.

- Mechanism: This hydration shell acts as a shield, reducing immunogenicity (stealth effect) and preventing hydrophobic drugs from aggregating.
- Why Sodium Salt? The ionic bond of the sodium carboxylate () dissociates instantly in water (is high), driving rapid dissolution compared to the protonated acid form which relies solely on the PEG chain for solvation.^[1]

Thermodynamic Stability in Linker Design

In PROTAC development, linker length determines the "cooperativity" of the ternary complex (Target-Linker-Ligase).^[1]

- Too Short (< PEG4): Steric clash prevents the E3 ligase from ubiquitinating the target.
- Too Long (> PEG12): The linker collapses on itself (entropic penalty), reducing the effective concentration of the ligands.

- PEG8 Optimization: Empirical data suggests PEG8 often provides the optimal thermodynamic balance for mid-sized protein targets.

Part 3: Experimental Workflows

Protocol A: Handling & Solubilization (Self-Validating)

Context: The sodium salt is hygroscopic.^[1] Improper handling leads to hydrolysis of activated esters later in the workflow.^[1]

- Equilibration: Allow the vial to warm to room temperature before opening to prevent condensation.
- Solvent Choice:
 - For Aqueous Conjugation: Use 0.1 M MES buffer, pH 4.7-6.0.^[1] (Avoid phosphate buffers if activating with EDC, as phosphate can compete).
 - For Organic Conjugation: Use Anhydrous DMSO or DMF.
- Validation: The solution must be clear and colorless. Any turbidity suggests contamination or salt precipitation (if using high molarity buffers).

Protocol B: Activation via EDC/NHS (Carboxyl-to-Amine Conjugation)

Objective: Convert the inert carboxylate group into a reactive NHS-ester for coupling with a primary amine on a protein or ligand.^[1]

Reagents:

- **Hydroxy-PEG8-acid sodium salt**^{[1][3][4][5]}
- EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide)^[1]
- NHS (N-Hydroxysuccinimide) or Sulfo-NHS (for water solubility)^[1]
- Activation Buffer: 0.1 M MES, pH 6.0

- Coupling Buffer: PBS, pH 7.4 (Amine-free)[1]

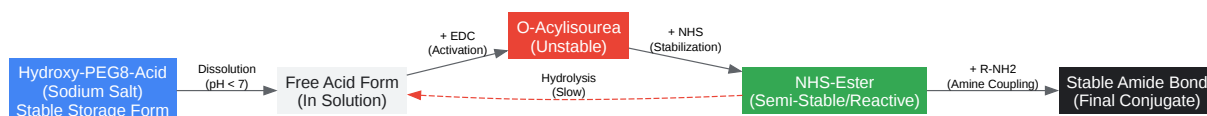
Step-by-Step Methodology:

- Dissolution: Dissolve the **Hydroxy-PEG8-acid sodium salt** in Activation Buffer to a final concentration of 10 mM.
- Activation:
 - Add EDC (10-fold molar excess relative to PEG).
 - Add NHS (10-fold molar excess).
 - Causality: The excess ensures rapid conversion of the unstable O-acylisourea intermediate to the semi-stable NHS-ester before hydrolysis occurs.[1]
- Incubation: React for 15 minutes at room temperature.
- Quenching (Optional but Recommended): If not purifying, add 2-mercaptoethanol to quench excess EDC (prevents protein crosslinking).[1]
- Conjugation: Add the target amine-containing molecule (Ligand/Protein) in Coupling Buffer. [1] Adjust pH to 7.2–7.5.
 - Critical Note: Do not exceed pH 8.0, as NHS-ester hydrolysis competes with acylation.[1]
- Purification: Remove excess PEG and byproducts via Size Exclusion Chromatography (SEC) or Dialysis.

Part 4: Visualization & Logic Mapping

Diagram 1: Molecular Structure & Activation Pathway

Visualizing the transformation from the stable salt form to the reactive intermediate.[1]

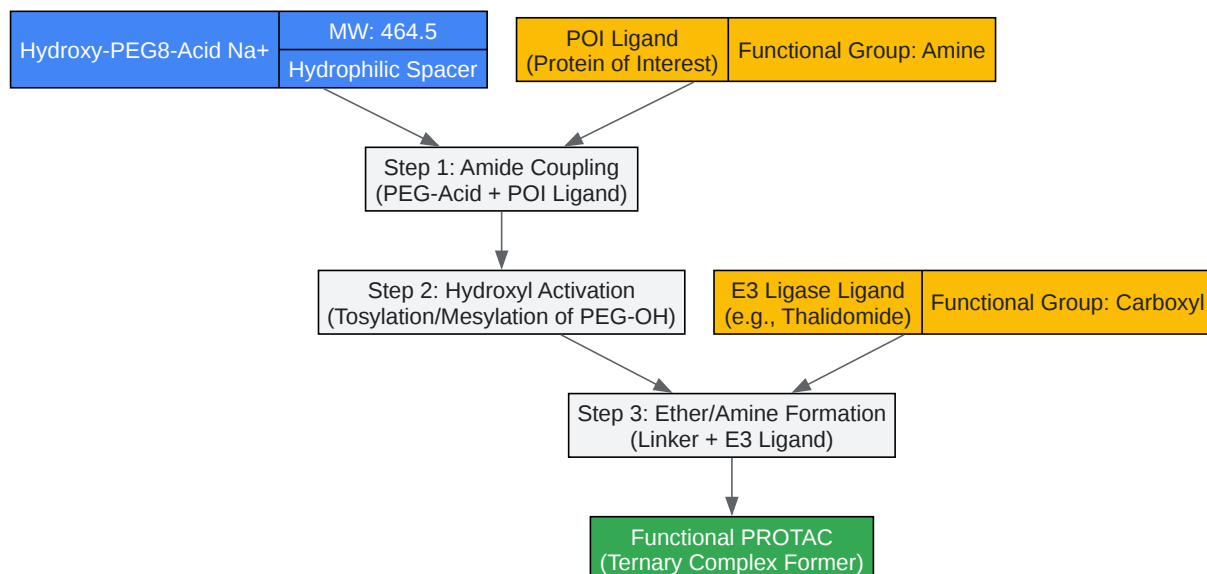


[Click to download full resolution via product page](#)

Caption: Reaction trajectory from storage salt to stable amide conjugate via EDC/NHS activation.

Diagram 2: PROTAC Synthesis Workflow

Logic flow for utilizing Hydroxy-PEG8-acid in bifunctional ligand synthesis.



[Click to download full resolution via product page](#)

Caption: Stepwise synthesis strategy for assembling a PROTAC using the heterobifunctional nature of the PEG8 linker.

Part 5: Quality Control & Characterization

To ensure scientific integrity, the following analytical methods are standard for validating the integrity of **Hydroxy-PEG8-acid sodium salt** before use:

- NMR Spectroscopy (

and

):
 - Look for the characteristic large peak at 3.6 ppm (PEG backbone protons).
 - Confirm the triplet at ~2.5 ppm (

adjacent to Carbonyl).
 - Absence of peaks in the 5-7 ppm region ensures no aromatic contamination (unless protecting groups are present).[1]
- Mass Spectrometry (LC-MS):
 - Expect a predominant peak at 465 m/z [M+H]⁺ (for the salt form in positive mode, depending on ionization) or 441 m/z [M-H]⁻ (negative mode for the free acid).[1]
 - Note: Sodium adducts are common; look for +22 Da shifts.

References

- AxisPharm.PEG Linkers for PROTAC Development. Retrieved from [\[Link\]](#)[1]
- Hermanson, G. T. (2013). Bioconjugate Techniques (3rd Edition). Academic Press. (Standard reference for EDC/NHS protocols).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. PROTAC Linker | AxisPharm [axispharm.com]
- 2. medkoo.com [medkoo.com]
- 3. PEG acid, Acid linker, Amine PEG acid | BroadPharm [broadpharm.com]
- 4. Hydroxy-PEG8-acid sodium salt_新研博美 [xinyanbm.com]
- 5. Hydroxy-PEG8-acid sodium salt | BroadPharm [broadpharm.com]
- To cite this document: BenchChem. [Hydroxy-PEG8-acid sodium salt molecular weight and structure]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13721481/docs#hydroxy-peg8-acid-sodium-salt-molecular-weight-and-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)